

Physicochemical Properties of 4-Chlorobenzyl Isothiocyanate: A Technical Guide

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Compound of Interest

Compound Name: 4-Chlorobenzyl isothiocyanate

CAS No.: 3694-45-9

Cat. No.: B1580665

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Executive Summary

4-Chlorobenzyl isothiocyanate (4-CBITC) is a lipophilic, electrophilic organosulfur compound belonging to the isothiocyanate (ITC) class. Structurally defined by a 4-chlorophenyl ring attached to an isothiocyanate group (-N=C=S) via a methylene spacer, it serves as a critical intermediate in the synthesis of thiourea-based pharmaceuticals and exhibits potent bioactivity (antimicrobial/antineoplastic) through covalent modification of protein thiols.

This guide provides researchers with validated physicochemical data, stability protocols, and mechanistic insights required for its rigorous application in drug discovery and chemical biology.

Chemical Identity & Structural Significance^{[1][2][3]}

The presence of the methylene bridge (

) distinguishes 4-CBITC from aryl isothiocyanates (e.g., 4-chlorophenyl isothiocyanate). This spacer interrupts the conjugation between the aromatic ring and the ITC moiety, resulting in distinct reactivity and spectral properties compared to its phenyl analogs.

Attribute	Detail
IUPAC Name	1-Chloro-4-(isothiocyanatomethyl)benzene
CAS Registry Number	3694-45-9
Molecular Formula	
Molecular Weight	183.66 g/mol
SMILES	<chem>Clc1ccc(CN=C=S)cc1</chem>
Structural Feature	The para-chloro substituent increases lipophilicity (LogP) and metabolic stability compared to the parent benzyl isothiocyanate (BITC).[1]

Physicochemical Characterization

Data aggregated from experimental values and high-fidelity predictive models (PubChem, Thermo Fisher).

Core Physical Constants

Property	Value	Context for Application
Physical State	Liquid (at 20°C)	Clear, colorless to pale yellow. May solidify upon prolonged storage at -20°C.
Boiling Point	170°C @ 25 mmHg	High boiling point requires vacuum distillation for purification.
Density	1.270 g/cm ³	Denser than water; forms the bottom layer in biphasic aqueous extractions.
Refractive Index ()	1.6120 – 1.6170	High index due to aromaticity/sulfur content; useful for purity checks.
LogP (Octanol/Water)	~3.8	Highly lipophilic. Requires organic co-solvents (DMSO, EtOH) for biological assays.
Flash Point	>110°C	Class IIIB combustible liquid.

Solubility Profile

Critical for assay development.

- Water: Insoluble (< 0.1 mg/mL). Rapidly forms emulsions or precipitates.
- DMSO: Soluble (> 100 mM). Preferred stock solvent.
- Ethanol: Soluble. (Note: Nucleophilic attack by ethanol can occur slowly over weeks; see Stability).
- Chloroform/DCM: Highly soluble. Ideal for extraction.

Spectroscopic Signatures

Identification of 4-CBITC relies on the unique vibrational and magnetic properties of the

cumulated double bond system.

Infrared Spectroscopy (FT-IR)

- Diagnostic Peak: 2050 – 2200 cm^{-1} (Broad, Strong).
 - Assignment: Asymmetric stretching vibration.
 - Note: Absence of this peak indicates hydrolysis to amine or conversion to thiourea.
- Aromatic Region: ~1490, 1590 cm^{-1} (C=C stretch).

Nuclear Magnetic Resonance (NMR)

- NMR (400 MHz,):
 - ppm (s, 2H): Benzylic
. This singlet is diagnostic; it shifts upfield (~3.8 ppm) if hydrolyzed to the amine.
 - ppm (m, 4H): Aromatic protons (AA'BB' system typical of p-substituted benzenes).
- NMR:
 - ppm: Aromatic carbons.
 - ppm: Benzylic carbon ().
 - ppm: The carbon is often weak/broad due to relaxation times and quadrupole broadening from Nitrogen.

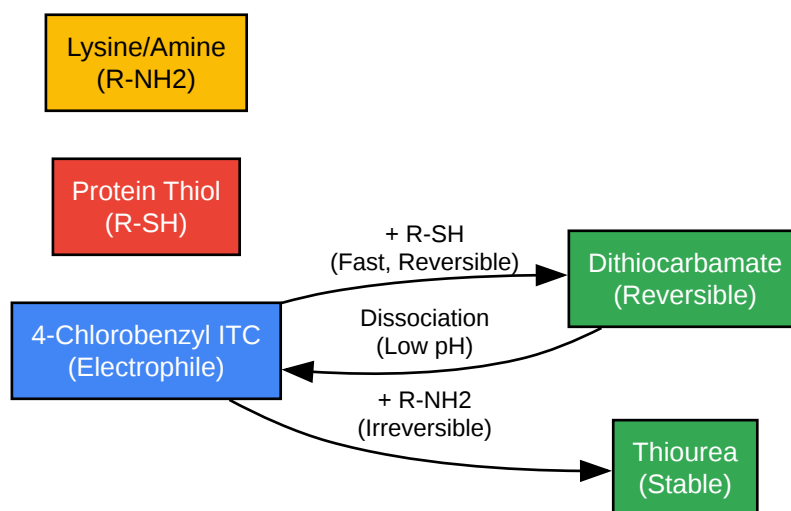
Reactivity & Stability Mechanisms

Electrophilicity and Bioconjugation

The central carbon of the isothiocyanate group is highly electrophilic. 4-CBITC reacts preferentially with "soft" nucleophiles (Sulfur) over "hard" nucleophiles (Oxygen/Nitrogen) at physiological pH, but will react with amines readily.

Mechanism of Action (Covalent Binding): The reaction follows a bimolecular nucleophilic addition mechanism (

), forming a dithiocarbamate (with thiols) or thiourea (with amines).



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Figure 1: Reactivity pathways of 4-CBITC with biological nucleophiles. Note the reversibility of thiol adducts.

Hydrolytic Instability

In aqueous media, 4-CBITC undergoes hydrolysis, a critical consideration for biological assays.

- Pathway:

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- Half-life: Varies by pH. At pH 7.4 (PBS),

is typically several hours. At alkaline pH, hydrolysis accelerates.

- Implication: Prepare aqueous dilutions immediately prior to use.

Experimental Protocols

Stock Solution Preparation & Storage

- Solvent: Anhydrous DMSO (Dimethyl sulfoxide).
- Concentration: 100 mM (18.37 mg/mL).
- Storage: Aliquot into amber glass vials with Teflon-lined caps. Store at -20°C or -80°C.
- Stability Check: Verify concentration via HPLC-UV (254 nm) or NMR (check benzyl peak integrity) every 3 months.

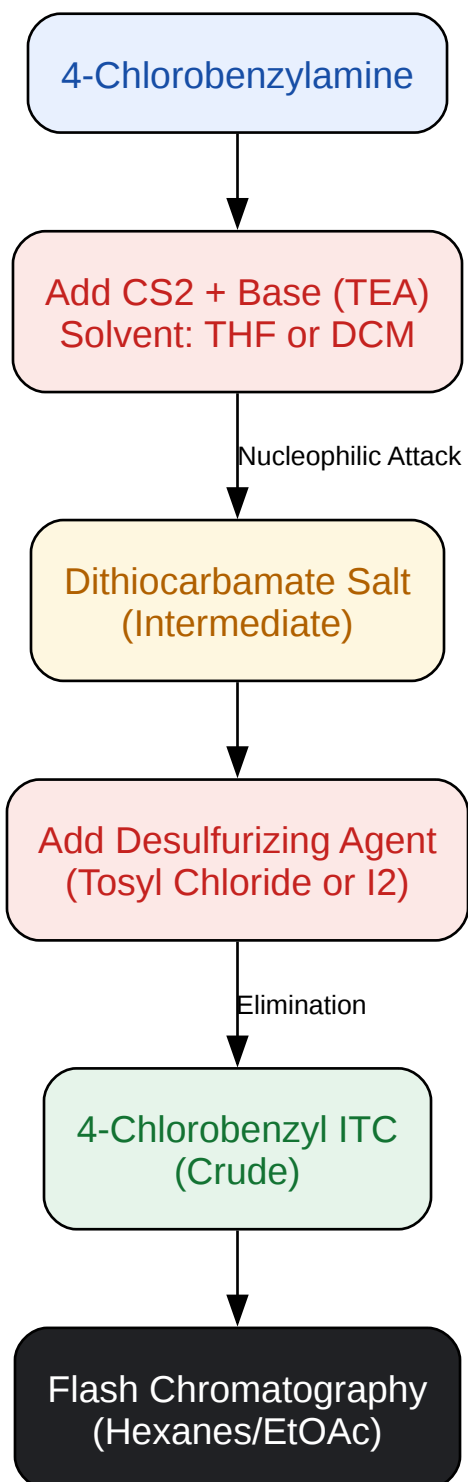
Validated Stability Assay (HPLC Method)

To verify the integrity of 4-CBITC in culture media:

- Preparation: Spike culture media (e.g., DMEM + 10% FBS) with 4-CBITC to a final concentration of 50 M.
- Incubation: Incubate at 37°C.
- Sampling: At hours, remove 100 L.
- Quenching/Extraction: Add 400 L Acetonitrile (precipitates proteins). Vortex and centrifuge (10,000 x g, 5 min).
- Analysis: Inject supernatant into HPLC (C18 column, Gradient Water/ACN).
- Detection: Monitor loss of ITC peak and appearance of amine peak.

Synthesis Workflow (Laboratory Scale)

For researchers needing to synthesize fresh 4-CBITC from the amine precursor to ensure maximum purity.



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Figure 2: Dithiocarbamate-based synthesis route. This method avoids the use of thiophosgene (highly toxic).

Safety & Handling (MSDS Summary)

- Lachrymator: 4-CBITC is a potent lachrymator (tear-inducing). Open only in a functioning fume hood.
- Skin Irritant: Causes severe skin burns and eye damage.[1] Wear nitrile gloves (double gloving recommended) and safety goggles.
- Sensitizer: Potential to cause respiratory sensitization upon inhalation.

References

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Sources

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- [2. spectrabase.com \[spectrabase.com\]](https://spectrabase.com)
- To cite this document: BenchChem. [Physicochemical Properties of 4-Chlorobenzyl Isothiocyanate: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1580665/docs#physicochemical-properties-of-4-chlorobenzyl-isothiocyanate-a-technical-guide>]

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